

sodium methotrexate biological activity versus methotrexate sodium salt

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Compound of Interest

Compound Name: Sodium Methotrexate

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A Technical Guide to the Biological Activity of Methotrexate Sodium

Executive Summary

Methotrexate (MTX) is a cornerstone therapeutic agent, widely utilized in the treatment of various neoplastic diseases and autoimmune disorders.[1][2] It is an antimetabolite that primarily functions by inhibiting folic acid metabolism.[3] This technical guide provides an in-depth exploration of the biological activity of methotrexate, which is commercially and clinically formulated as its sodium salt for enhanced solubility. The terms "**sodium methotrexate**" and "methotrexate sodium salt" refer to the same chemical entity and are used interchangeably; the biological activity is conferred by the methotrexate anion.[4][5][6] This document details its multifaceted mechanisms of action, pharmacokinetic profile, and relevant quantitative data, and provides standardized protocols for assessing its biological activity.

Physicochemical Properties

Methotrexate is an organic acid. Its sodium salt form, methotrexate sodium, is what is used in pharmaceutical preparations due to its higher aqueous solubility.[3][7] The conversion to the salt form does not alter the intrinsic biological activity of the methotrexate molecule.

Property	Methotrexate	Methotrexate Sodium Salt
Molecular Formula	C ₂₀ H ₂₂ N ₈ O ₅	C ₂₀ H ₂₀ N ₈ Na ₂ O ₅
Molecular Weight	454.4 g/mol [8]	498.4 g/mol (disodium)
Appearance	Yellow to orange crystalline powder	Yellowish powder[7]
Aqueous Solubility	Practically insoluble	Freely soluble[3]
Synonyms	Amethopterin[9]	Methotrexate Disodium[5][6]

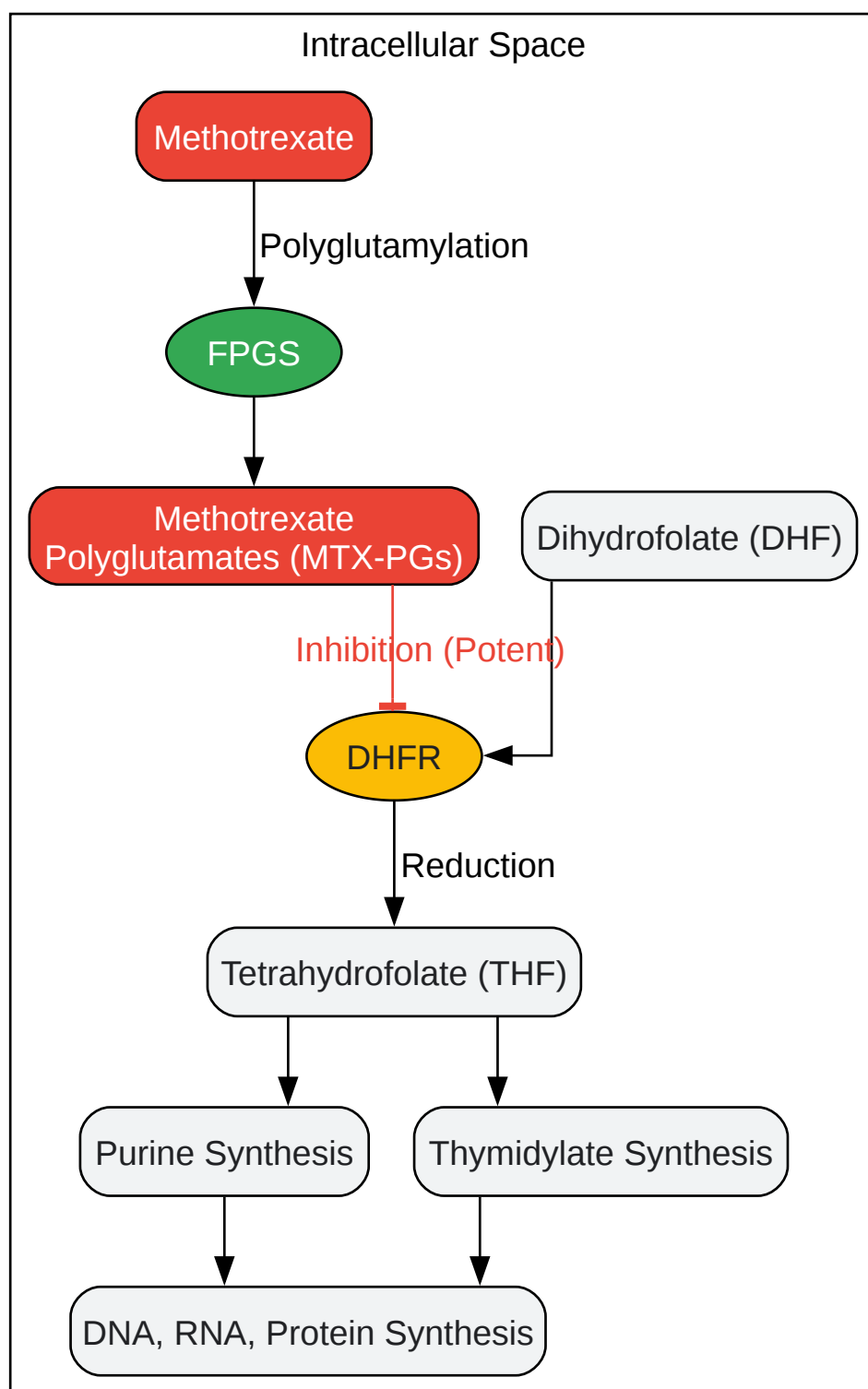
Mechanism of Action

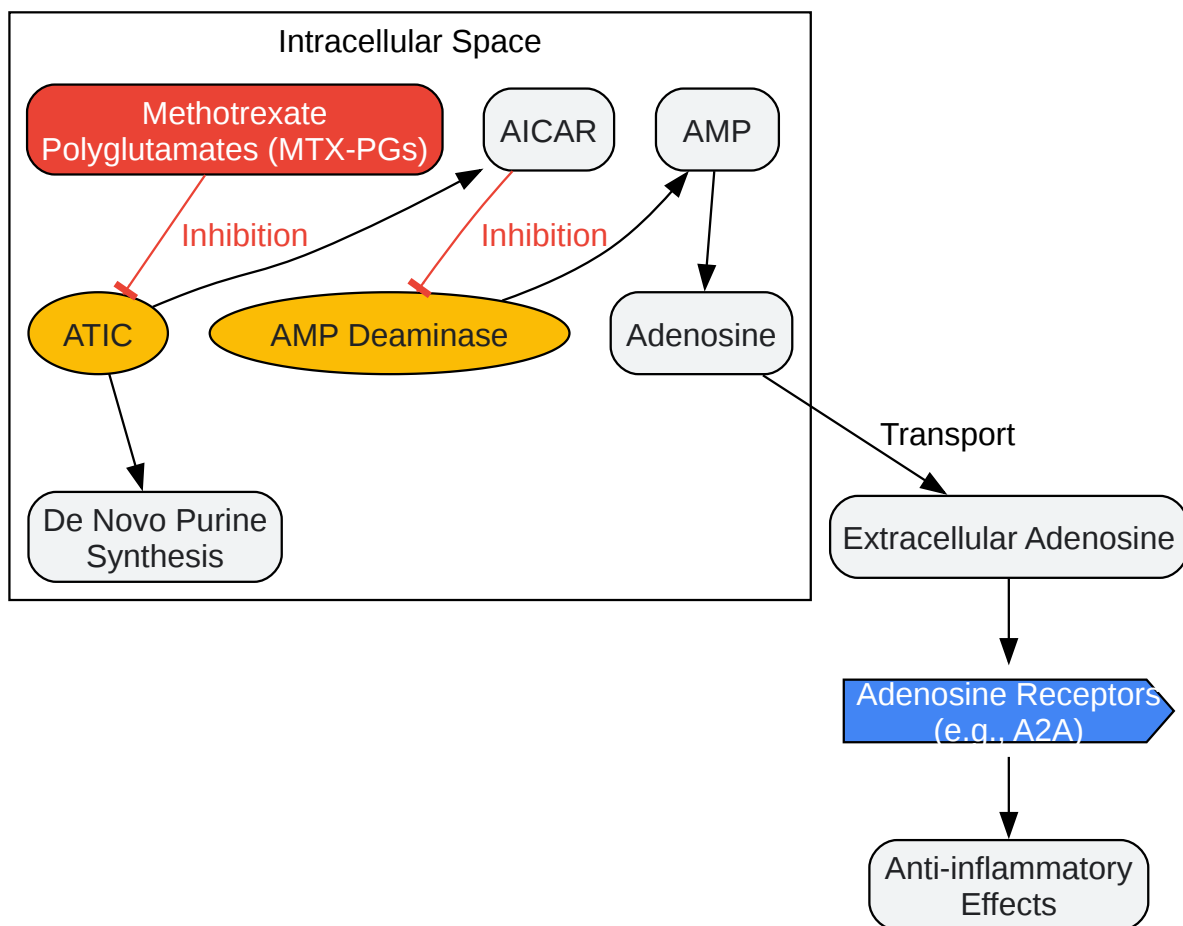
The therapeutic effects of methotrexate are complex, involving different primary mechanisms in oncology versus autoimmune diseases.[1]

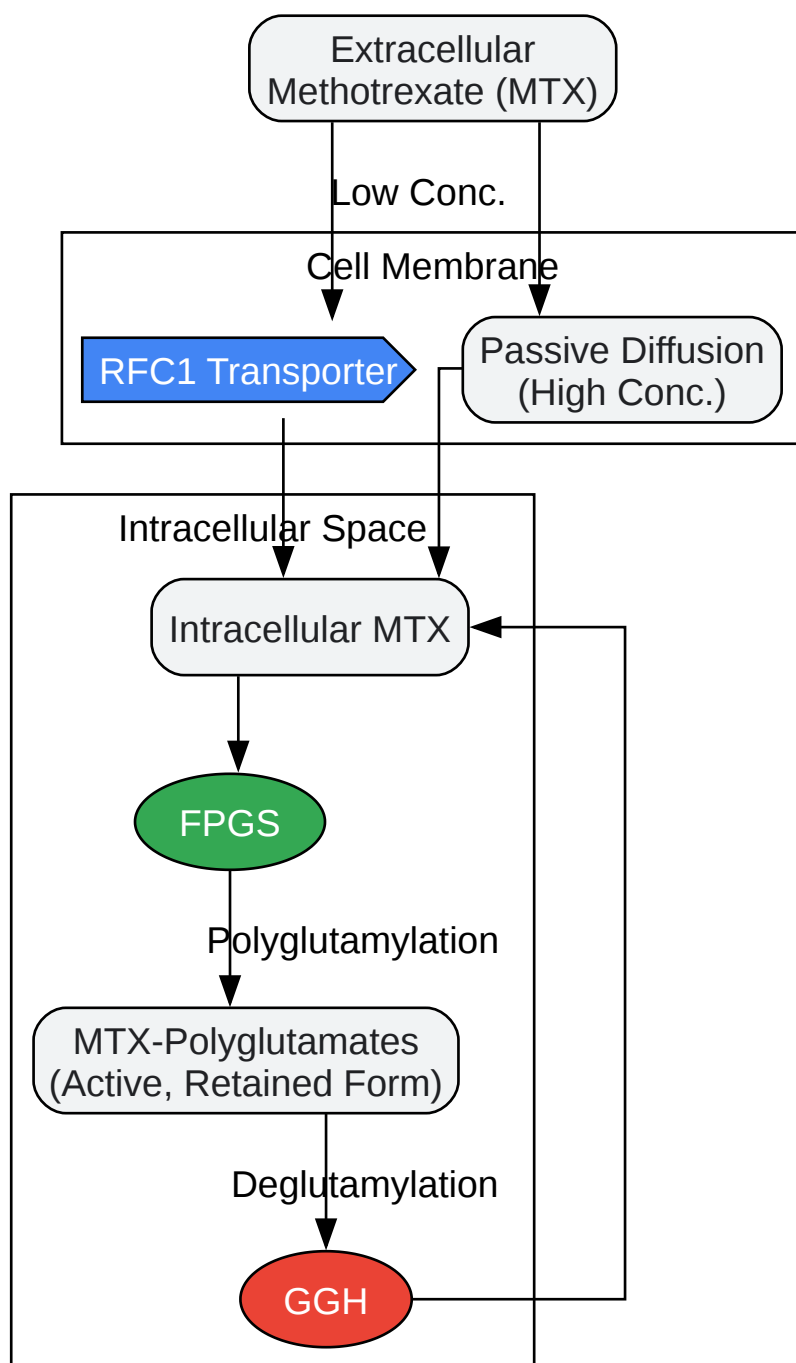
Primary Antineoplastic Mechanism: Folate Pathway Inhibition

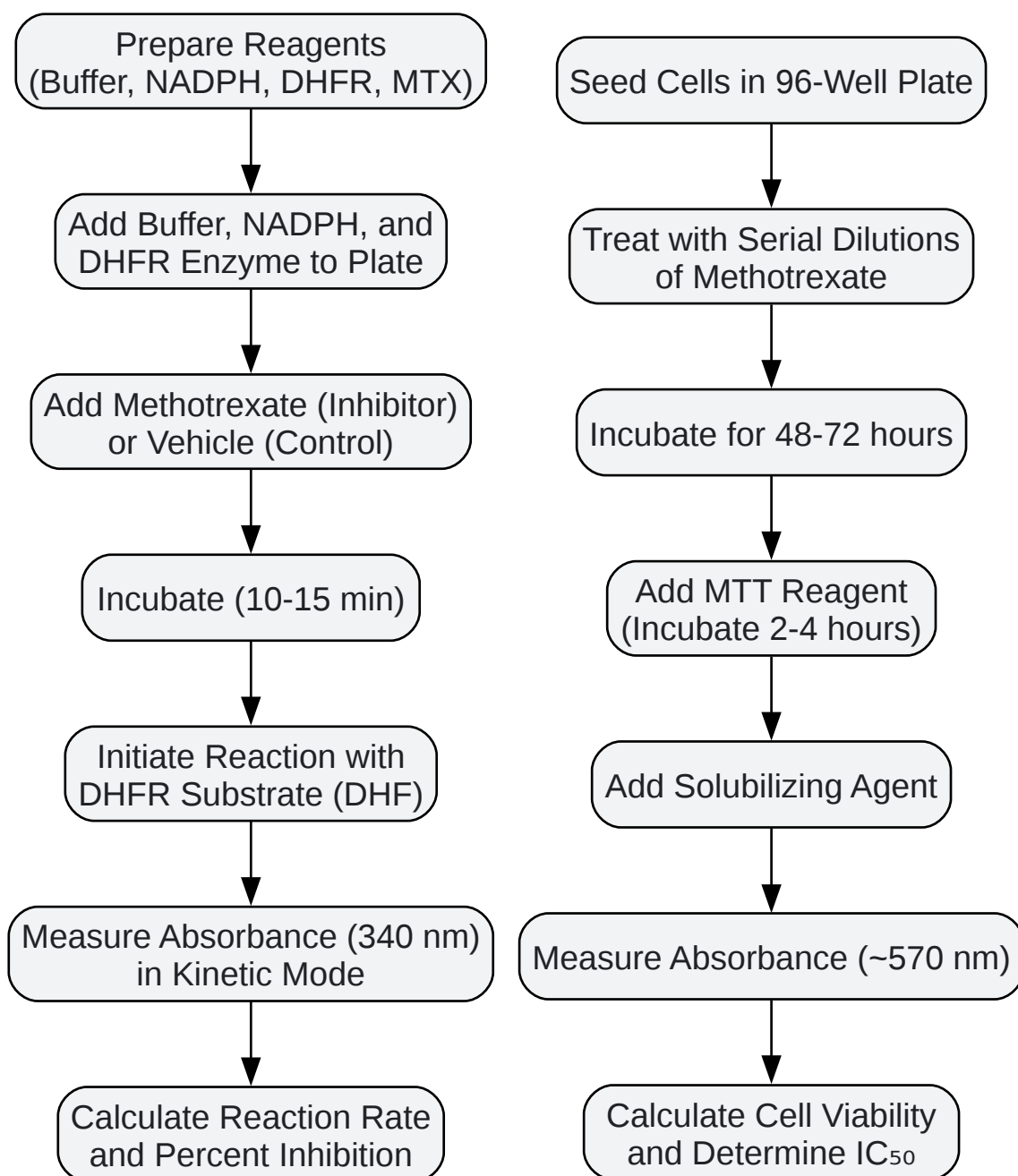
In cancer treatment, methotrexate acts as a folate antagonist.[10] It has a high affinity for and competitively inhibits the enzyme dihydrofolate reductase (DHFR), which is responsible for converting dihydrofolate (DHF) into the biologically active tetrahydrofolate (THF).[1][9][10] THF is a crucial cofactor for the synthesis of thymidylate and purine nucleotides, which are essential building blocks for DNA and RNA synthesis.[4][10][11] By blocking THF production, methotrexate disrupts DNA synthesis, repair, and cellular replication, leading to cell death, particularly in rapidly proliferating malignant cells.[2][10]

Once inside the cell, methotrexate is converted into polyglutamated forms (MTX-PGs) by the enzyme folylpolyglutamate synthase (FPGS).[12][13][14] These polyglutamated metabolites are not only retained within the cell for longer periods but are also more potent inhibitors of DHFR and other folate-dependent enzymes like thymidylate synthetase (TYMS) and 5-aminoimidazole-4-carboxamide ribonucleotide (AICAR) transformylase (ATIC).[12][13][15] This intracellular accumulation and enhanced inhibitory activity are critical for the cytotoxic effects of methotrexate.[15][16]









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References

- 1. Methotrexate - Wikipedia [en.wikipedia.org]
- 2. drugs.com [drugs.com]
- 3. goldbio.com [goldbio.com]
- 4. Facebook [cancer.gov]
- 5. differencebetween.com [differencebetween.com]
- 6. Sodium Methotrexate | C₂₀H₂₀N₈Na₂O₅ | CID 11329481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methotrexate disodium salt, 7413-34-5, 98 (HPLC) Sigma-Aldrich [sigmaaldrich.com]
- 8. Sodium, Methotrexate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 9. Methotrexate, Sodium Salt | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 10. METHOTREXATE, VIALS (methotrexate, vials) 10 Clinical Pharmacology | Pfizer Medical Information - Canada [pfizermedicalinformation.ca]
- 11. What is the mechanism of Methotrexate Sodium? [synapse.patsnap.com]
- 12. portlandpress.com [portlandpress.com]
- 13. PharmGKB summary: methotrexate pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Cellular pharmacokinetic of methotrexate and its modulation by folylpolyglutamate synthetase and γ-glutamyl hydrolase in tumor cells | PLOS One [journals.plos.org]
- 15. Polyglutamylation, an important element in methotrexate cytotoxicity and selectivity in tumor versus murine granulocytic progenitor cells in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Role of methotrexate polyglutamylation and cellular energy metabolism in inhibition of methotrexate binding to dihydrofolate reductase by 5-formyltetrahydrofolate in Ehrlich ascites tumor cells in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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